Characterization of GLPG0492: Application Notes and Protocols for HPLC and NMR Analysis

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Compound of Interest

Compound Name:	*GLPG0492*
CAS No.:	*1215085-92-9*
Cat. No.:	*B607653*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the characterization of **GLPG0492**, a selective androgen receptor modulator (SARM), using High-Performance Liquid Chromatography (HPLC) and Nuclear Magnetic Resonance (NMR) spectroscopy. The described methods are essential for confirming the identity, purity, and structural attributes of **GLPG0492** in a research and drug development setting.

High-Performance Liquid Chromatography (HPLC) Analysis

HPLC is a fundamental technique for assessing the purity of **GLPG0492** and for separating its enantiomers. The following protocols outline methods for both reverse-phase and chiral HPLC analysis.

Reverse-Phase HPLC for Purity Assessment

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This method is designed to separate **GLPG0492** from potential impurities.

Experimental Protocol:

Parameter	Condition
Instrument	HPLC system with UV detector
Column	C18 reverse-phase column (e.g., 4.6 x 150 mm, 5 µm)
Mobile Phase A	0.1% Trifluoroacetic acid (TFA) in Water
Mobile Phase B	0.1% Trifluoroacetic acid (TFA) in Acetonitrile
Gradient	5% to 95% B over 20 minutes
Flow Rate	1.0 mL/min
Column Temperature	30°C
Detection Wavelength	254 nm
Injection Volume	10 µL
Sample Preparation	Dissolve GLPG0492 in a 50:50 mixture of Acetonitrile and Water to a final concentration of 1 mg/mL.

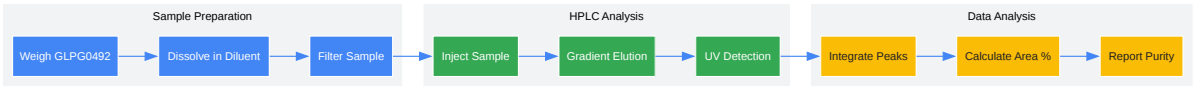
Data Presentation:

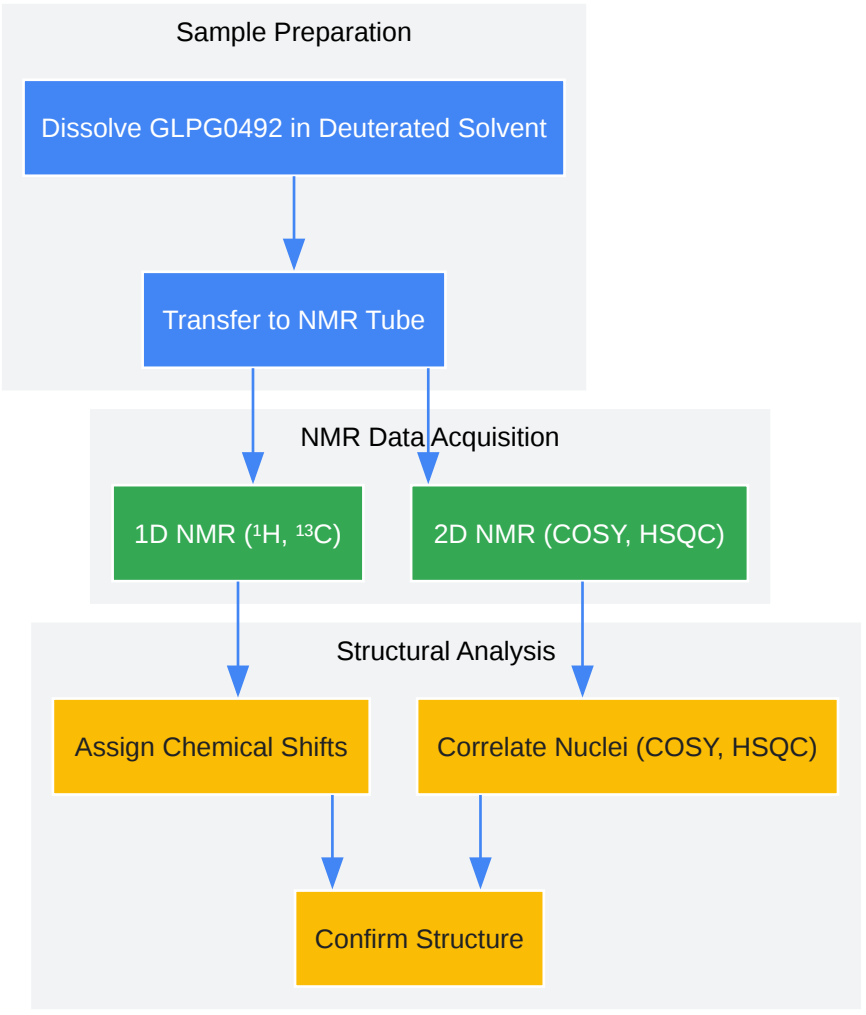
The purity of **GLPG0492** is determined by the area percentage of the main peak in the chromatogram.

Sample ID	Retention Time (min)	Peak Area	Area %
GLPG0492	12.5	15,000,000	99.8%
Impurity 1	8.2	25,000	0.17%
Impurity 2	14.1	5,000	0.03%

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Experimental Workflow for HPLC Purity Analysis





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